

discovery and characterization of the AHU2 gene

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Compound of Interest

Compound Name: AHU2

Cat. No.: B1192105

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References

- 1. AH2 encodes a MYB domain protein that determines hull fate and affects grain yield and quality in rice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Arabidopsis plasma membrane H⁺-ATPase genes AHA2 and AHA7 have distinct and overlapping roles in the modulation of root tip H⁺ efflux in response to low-phosphorus stress - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A plant-specific HUA2-LIKE (HULK) gene family in Arabidopsis thaliana is essential for development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. rcsb.org [rcsb.org]
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